

Handling and storage of 4-Bromobenzotrifluoride

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Compound of Interest

Compound Name: 4-Bromobenzotrifluoride

Cat. No.: B150022

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An In-depth Technical Guide to the Handling and Storage of **4-Bromobenzotrifluoride**

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive technical information and standardized protocols for the safe handling, storage, and use of **4-Bromobenzotrifluoride** (CAS No. 402-43-7) in a laboratory setting. Adherence to these guidelines is crucial for ensuring personnel safety and maintaining the integrity of the chemical.

Chemical and Physical Properties

4-Bromobenzotrifluoride, also known as p-Bromobenzotrifluoride or 1-Bromo-4-(trifluoromethyl)benzene, is a versatile intermediate used in the synthesis of pharmaceuticals, agrochemicals, and other specialty chemicals.^[1] Its physical and chemical properties are summarized below.

Property	Value	Citations
Molecular Formula	C ₇ H ₄ BrF ₃	[1]
Molecular Weight	225.01 g/mol	[1]
Appearance	Colorless to light yellow clear liquid	[1][2][3]
Odor	Odorless	[2]
Boiling Point	154 - 155 °C at 760 mmHg	[2][3]
Flash Point	48 °C / 118.4 °F (closed cup)	[2][4]
Density	1.600 - 1.607 g/cm ³ at 25 °C	[2][3]
Solubility	Not miscible or difficult to mix with water. Soluble in organic solvents.	[3][5][6]
Refractive Index	n _{20/D} 1.472	

Hazard Identification and Safety Precautions

4-Bromobenzotrifluoride is classified as a hazardous chemical.[2] Understanding its primary hazards is the first step in safe handling.

Hazard Classification:

- Flammable Liquid and Vapor (Category 3)[2]
- Causes Skin Irritation (Category 2)[2]
- Causes Serious Eye Irritation (Category 2)[2]
- May Cause Respiratory Irritation[7]

Precautionary Statements:

A thorough understanding and application of precautionary statements are mandatory. Key statements include:

- P210: Keep away from heat, sparks, open flames, and hot surfaces. No smoking.
- P280: Wear protective gloves, protective clothing, eye protection, and face protection.[\[3\]](#)
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[\[3\]](#)[\[8\]](#)
- P303+P361+P353: IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water/shower.[\[3\]](#)[\[8\]](#)
- P403+P235: Store in a well-ventilated place. Keep cool.[\[3\]](#)[\[8\]](#)

Experimental Protocols: Handling and Storage

Personal Protective Equipment (PPE)

Appropriate PPE must be worn at all times when handling **4-Bromobenzotrifluoride**.

PPE Item	Specifications	Rationale	Citations
Eye/Face Protection	Chemical safety goggles or a face shield conforming to EN166 (EU) or NIOSH (US) standards.	Protects against splashes that can cause serious eye irritation.	[2] [9]
Skin Protection	Chemical-resistant gloves (e.g., Natural rubber). A complete suit protecting against chemicals or a lab coat.	Prevents skin contact which can cause irritation.	[9]
Respiratory Protection	Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation is experienced.	Protects against inhalation of vapors which may cause respiratory tract irritation.	[9]

Safe Handling Protocol

- Preparation:
 - Ensure the work area is well-ventilated.[\[6\]](#)
 - Locate the nearest safety shower and eyewash station.[\[2\]](#)
 - Have appropriate fire extinguishing media readily available (dry powder, dry sand, alcohol-resistant foam, or carbon dioxide).[\[3\]](#)[\[8\]](#)
 - Use non-sparking tools and explosion-proof equipment.[\[2\]](#)[\[6\]](#)
 - Ground and bond containers and receiving equipment to prevent static discharge.
- Handling:

- Avoid contact with skin and eyes.[3]
- Avoid inhalation of vapor or mist.[3]
- Keep away from sources of ignition.[3][5]
- Wash hands thoroughly after handling.[2][8]

Storage Protocol

Proper storage is essential to maintain the chemical's stability and prevent hazardous situations.

- Store in a tightly closed container in a dry and well-ventilated place.[3][6]
- Keep the container upright to prevent leakage.[3]
- Store in a cool place, away from heat and sources of ignition.[3][6]
- The recommended storage temperature is between 2 - 8 °C.[1]
- Store locked up.[3]
- Incompatible materials to avoid are strong oxidizing agents and strong bases.[2][3]

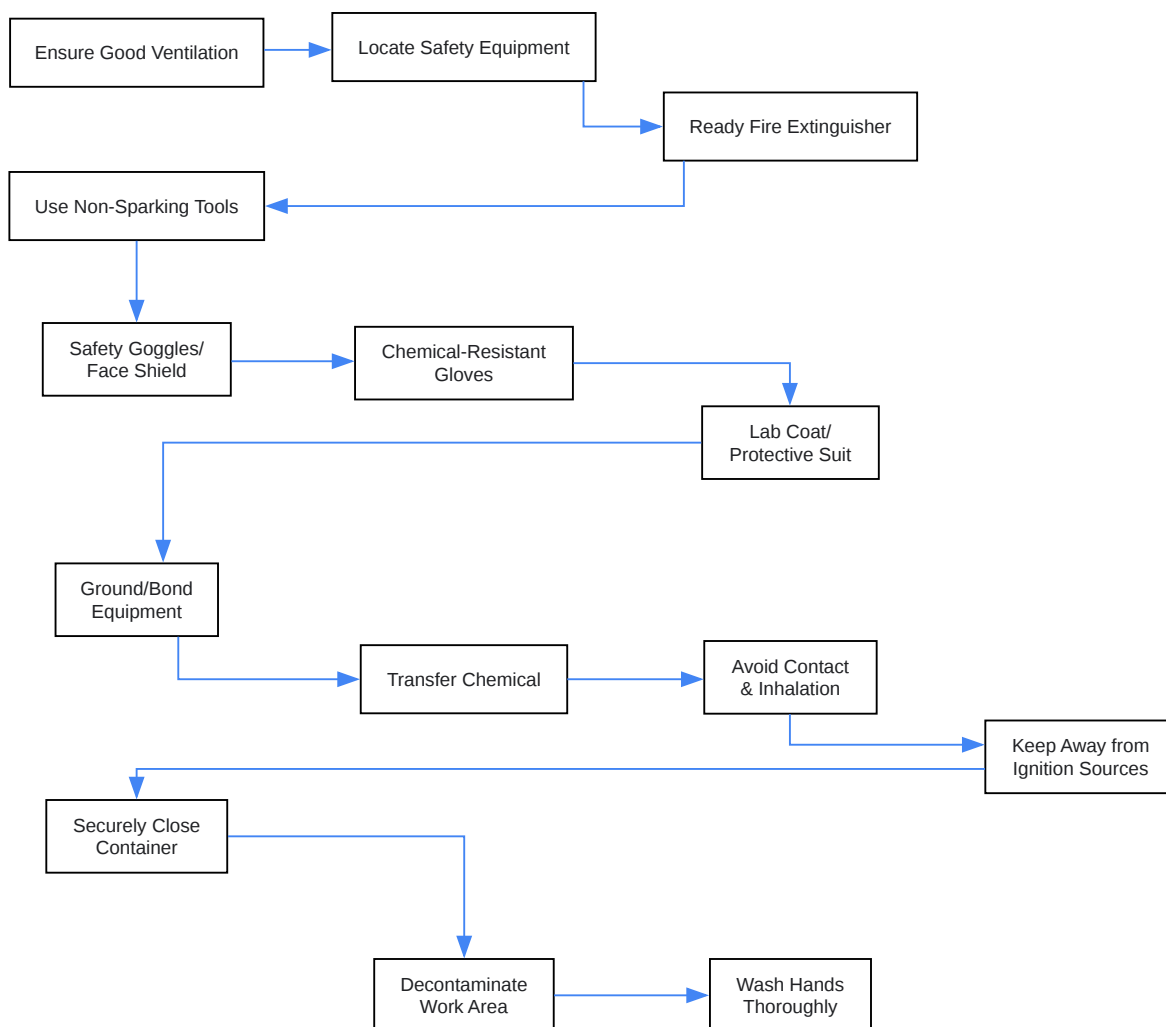
Emergency Procedures

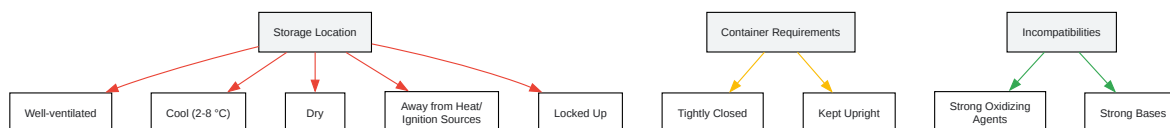
In the event of an emergency, follow these procedures.

Emergency Situation	Protocol	Citations
Eye Contact	Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention.	[2] [3]
Skin Contact	Wash off immediately with plenty of water for at least 15 minutes. Remove contaminated clothing and shoes. Get medical attention if irritation develops or persists.	[2] [3] [9]
Inhalation	Remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention.	[2] [3] [9]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a physician or poison control center immediately.	[3] [9]
Accidental Release	Evacuate the area. Use personal protective equipment. Ensure adequate ventilation. Remove all sources of ignition. Contain the spillage and collect with a non-combustible absorbent material (e.g., sand, earth, diatomaceous earth, vermiculite) and place in a suitable container for disposal.	[3] [6] [8] [9]

Visualized Workflows

The following diagrams illustrate the key logical relationships and workflows for handling and storing **4-Bromobenzotrifluoride**.





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Ontario, CA 91761, United States

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